

Application Notes and Protocols for ScO-PEG8-COOH Conjugation to Antibodies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The conjugation of polyethylene glycol (PEG) linkers to antibodies is a critical process in the development of next-generation biologics, including antibody-drug conjugates (ADCs). The **ScO-PEG8-COOH** linker is a discrete PEG (dPEG®) reagent that offers a cyclooctyne (ScO) functional group for subsequent click chemistry reactions and a terminal carboxylic acid (COOH) for initial antibody conjugation. This application note provides a detailed, step-by-step guide for the conjugation of **ScO-PEG8-COOH** to antibodies via the primary amines of lysine residues. The protocol covers the activation of the carboxylic acid to an N-hydroxysuccinimide (NHS) ester, the conjugation reaction, and the purification and characterization of the resulting antibody-PEG conjugate.

The conjugation process relies on the well-established chemistry of NHS esters reacting with primary amines to form stable amide bonds.[1][2] A typical IgG antibody has numerous lysine residues, making it amenable to this conjugation strategy.[3][4] However, this can lead to a heterogeneous product, and careful control of the reaction conditions is necessary to achieve the desired degree of labeling.[5]

Chemical Reaction and Workflow

The overall process involves a two-step approach. First, the carboxylic acid of **ScO-PEG8-COOH** is activated using a carbodiimide, such as EDC, in the presence of Sulfo-NHS to form a

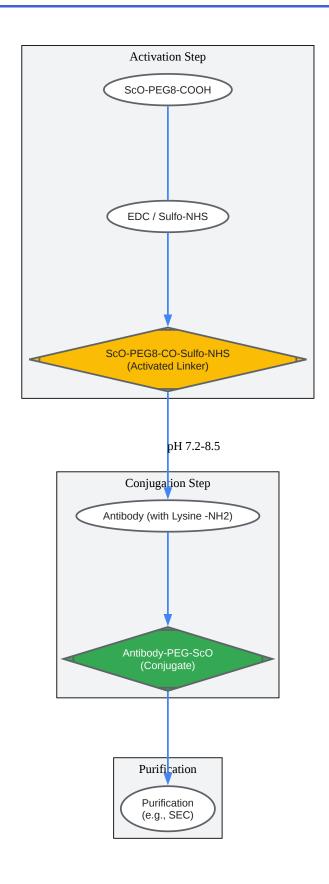




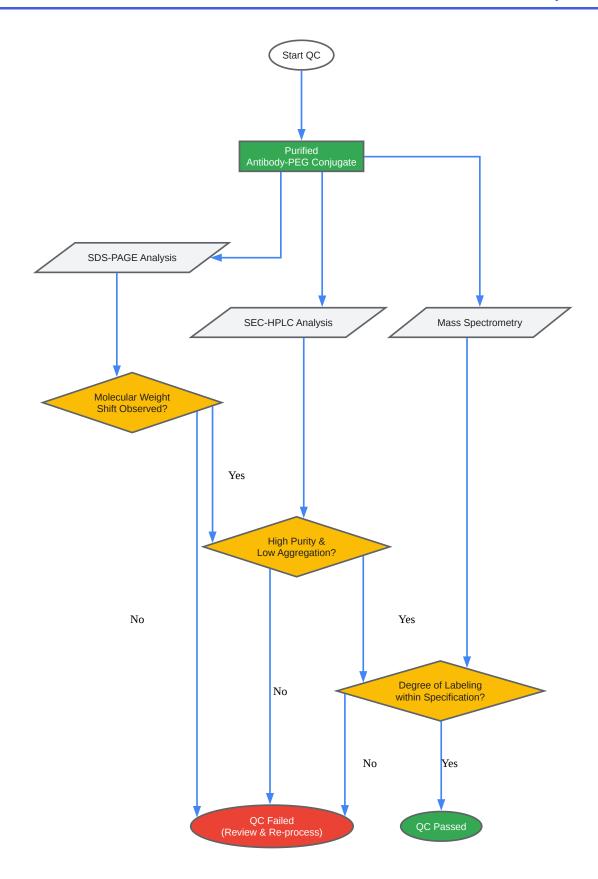


water-soluble and reactive Sulfo-NHS ester. This activated linker is then reacted with the antibody, targeting the primary amine groups of lysine residues.









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